

A Researcher's Guide to KEA1/Keap1 Antibodies: A Comparative Analysis

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Compound of Interest

Compound Name: KEA1-97

Cat. No.: B10824434

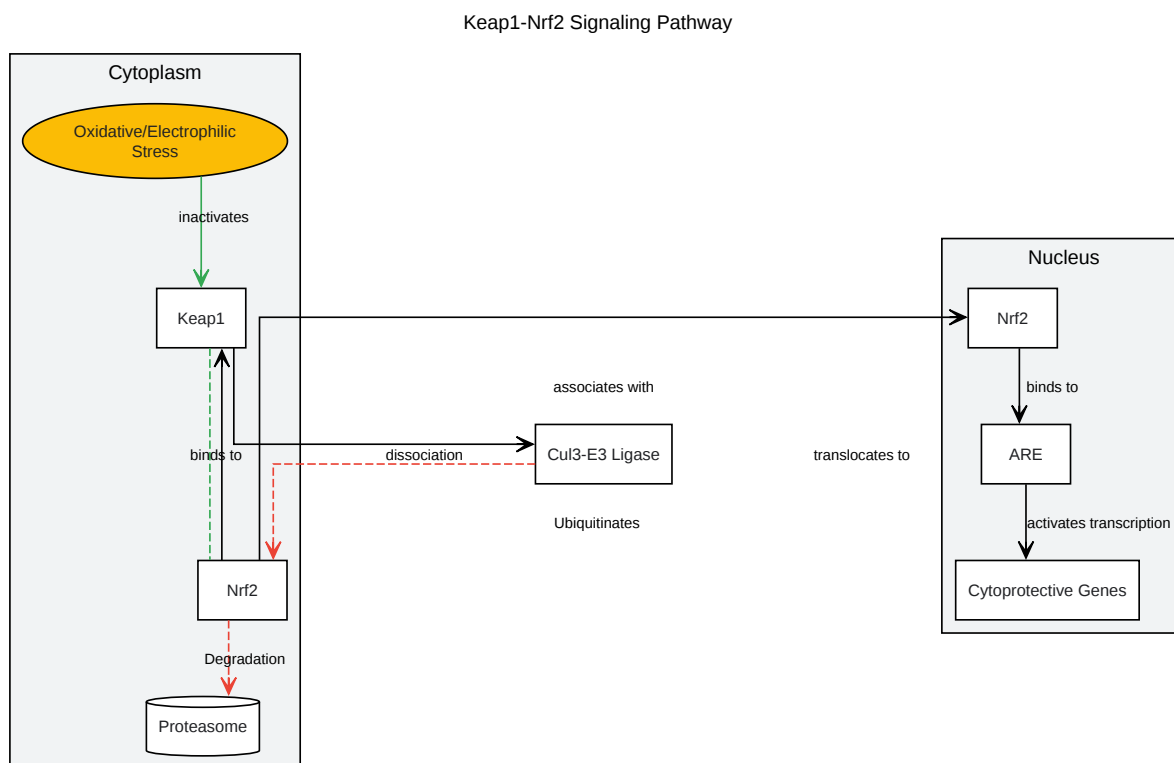
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For researchers in cellular stress, cancer biology, and drug development, the reliable detection of Kelch-like ECH-associated protein 1 (Keap1) is critical. As the primary negative regulator of the transcription factor Nrf2, the Keap1-Nrf2 signaling pathway is a key target for therapeutic intervention. The quality of the antibody used is paramount for generating accurate and reproducible data. This guide provides a comparative overview of commercially available Keap1 antibodies, summarizing their performance based on vendor-provided and independently validated data.

This guide aims to assist researchers in selecting the most suitable Keap1 antibody for their specific application by presenting a consolidated view of antibody characteristics, validation data, and experimental protocols.

The Keap1-Nrf2 Signaling Pathway: A Brief Overview

Under basal conditions, Keap1 acts as a substrate adaptor for a Cul3-based E3 ubiquitin ligase complex, targeting Nrf2 for ubiquitination and subsequent proteasomal degradation. This process maintains low intracellular levels of Nrf2. In response to oxidative or electrophilic stress, reactive cysteines within Keap1 are modified, leading to a conformational change that disrupts the Keap1-Nrf2 interaction. This stabilization of Nrf2 allows it to translocate to the nucleus, where it binds to Antioxidant Response Elements (AREs) in the promoter regions of its target genes, initiating the transcription of a battery of cytoprotective enzymes and proteins.



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Caption: The Keap1-Nrf2 signaling pathway under basal and stress conditions.

Comparison of Keap1 Antibodies from Various Vendors

The following tables summarize the specifications and available validation data for Keap1 antibodies from prominent vendors. The inclusion of knockout (KO) validation is a key indicator

of antibody specificity.

Vendor	Catalog Number	Clonality	Host	Validated Applications	Knockout (KO) Validated
Proteintech	10503-2-AP	Polyclonal	Rabbit	WB, IHC, IF, IP, ELISA	Yes (cited in publications)
Cell Signaling Tech.	8047	Monoclonal (D6B12)	Rabbit	WB, IP, IF	Yes[1]
Santa Cruz Biotech.	sc-365626	Monoclonal (G-3)	Mouse	WB, IP, IF, IHC, ELISA	Yes[2]
Thermo Fisher Sci.	PA5-34454	Polyclonal	Rabbit	WB, IHC	Yes
R&D Systems	MAB3024	Monoclonal	Mouse	WB, Simple Western	Yes
Abcam	ab119403	Monoclonal (OT11B4)	Mouse	WB, IHC-P, Flow Cytometry	Yes
Abclonal	A25951	Monoclonal	Rabbit	WB, IF	Yes[3]

Disclaimer: This table is not exhaustive and is based on publicly available information. Researchers should always consult the vendor's datasheet for the most up-to-date information.

Experimental Data Highlights

Below are examples of validation data for selected antibodies, demonstrating their performance in various applications.

Western Blot (WB)

Successful Western blotting relies on an antibody that recognizes the target protein with high specificity and sensitivity, typically identifying Keap1 at its predicted molecular weight of approximately 70 kDa.[4]

- R&D Systems (MAB3024): This antibody has been validated using a Keap1 knockout Jurkat cell line, showing a specific band at ~66 kDa in the parental cell line which is absent in the KO lysate.
- Santa Cruz Biotechnology (sc-365626): Independent validation in HAP1 control and KEAP1-KO cells demonstrated the specificity of this antibody.[2]
- Proteintech (10503-2-AP): Vendor data shows Western blot analysis in various cell lines including HeLa and MCF7, with a band appearing at the correct molecular weight.[5]
- Cell Signaling Technology (8047): This antibody has been validated by Western blot in knockout human samples.[1]

Immunoprecipitation (IP)

Immunoprecipitation requires an antibody that can recognize the native conformation of the target protein.

- Proteintech (10503-2-AP): This antibody has been cited in publications for use in IP.[5]
- Cell Signaling Technology (8047): Validated for IP applications.[6]
- Santa Cruz Biotechnology (sc-365626): Recommended for IP.[2]

Immunohistochemistry (IHC)

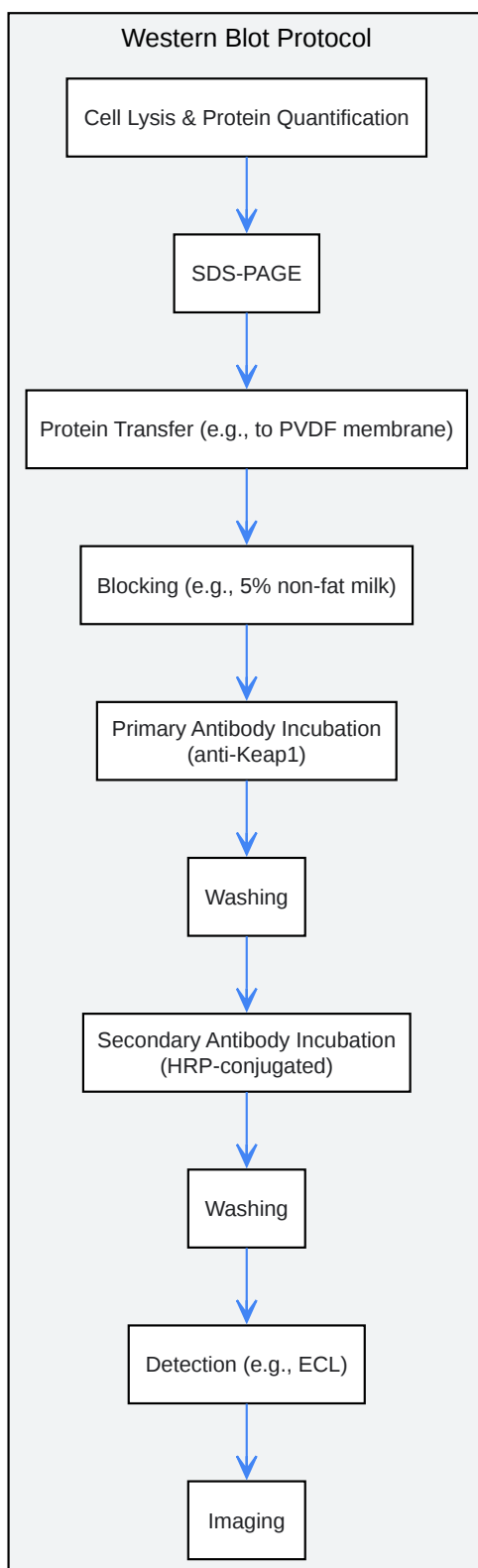
For IHC, antibody specificity is crucial to ensure accurate localization of the target protein within tissues.

- Proteintech (10503-2-AP): IHC data is available for human lung cancer and skeletal muscle tissues.[5]
- Thermo Fisher Scientific (PA5-34454): Shows immunofluorescent analysis of Keap1 in human lung tissue.
- Abcam (ab119403): Validated for IHC in paraffin-embedded human tissues.

Experimental Protocols

Detailed and optimized protocols are essential for reproducible results. Below are generalized workflows for key applications.

Western Blotting Workflow

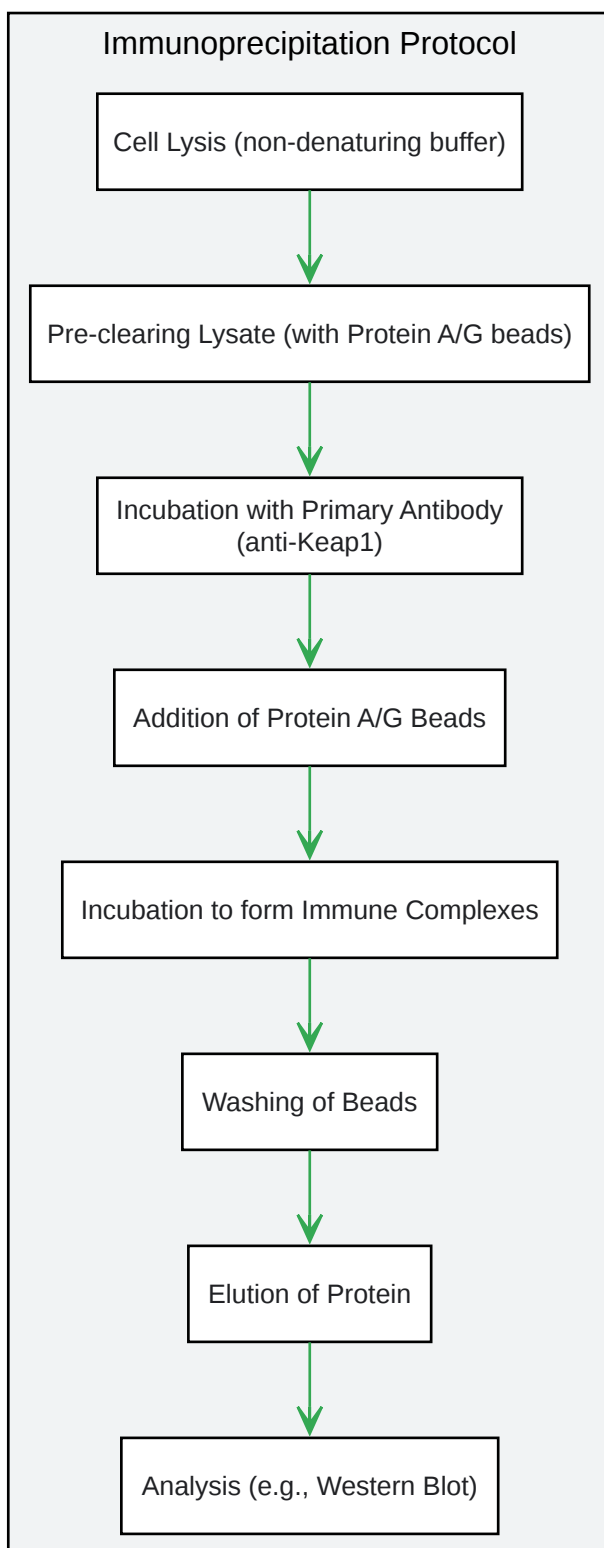


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Caption: A generalized workflow for Western Blotting.

A typical Western blot protocol involves cell lysis, protein quantification, separation by SDS-PAGE, transfer to a membrane, blocking, incubation with primary and secondary antibodies, and detection.^[5] For Keap1, a recommended starting dilution for many antibodies is 1:1000.^[5]

Immunoprecipitation Workflow



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References

- 1. KEAP1 antibody | antibody review based on formal publications [labome.com]
- 2. Keap1 antibody | knockout validation | Santa Cruz sc-365626 [labome.com]
- 3. static.abclonal.com [static.abclonal.com]
- 4. KEAP1 (D6B12) Rabbit Monoclonal Antibody | Cell Signaling Technology [cellsignal.com]
- 5. KEAP1 antibody (10503-2-AP) | Proteintech [ptglab.com]
- 6. KEAP1 (H436) Antibody | Cell Signaling Technology [cellsignal.com]
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